

Oxysophocarpine: A Technical Guide to Solubility and Chemical Stability

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Compound of Interest

Compound Name: Oxysophocarpine

Cat. No.: B1678127

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oxysophocarpine, a quinolizidine alkaloid derived from plants of the Sophora genus, has garnered significant interest within the scientific community for its diverse pharmacological activities. As with any compound under investigation for therapeutic potential, a thorough understanding of its physicochemical properties is paramount for formulation development, pharmacokinetic studies, and ensuring product quality and safety. This technical guide provides a comprehensive overview of the current knowledge on the solubility and chemical stability of **oxysophocarpine**, intended to serve as a valuable resource for researchers and professionals in the field of drug development. This document summarizes available quantitative data, outlines relevant experimental protocols, and presents key signaling pathways and analytical workflows in a clear and accessible format.

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation feasibility. **Oxysophocarpine's** solubility has been characterized in a variety of common laboratory solvents and in vivo formulation vehicles.

Quantitative Solubility Data

The following table summarizes the known solubility values for **oxysophocarpine** in various solvents. This data provides a baseline for the preparation of stock solutions and formulations for in vitro and in vivo studies.

Solvent System	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	1 mg/mL	[1]
Dimethyl Sulfoxide (DMSO)	52 mg/mL (198.2 mM)	[2][3]
Ethanol	10 mg/mL	[1]
Ethanol	52 mg/mL	[2]
Water	52 mg/mL (198.2 mM)	[2]
Phosphate-Buffered Saline (PBS), pH 7.2	5 mg/mL	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.75 mg/mL (10.48 mM)	[4]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.75 mg/mL (10.48 mM)	[4]
10% DMSO, 90% Corn Oil	≥ 2.75 mg/mL (10.48 mM)	[4]
Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Soluble	[5]

Note: Solubility values can exhibit batch-to-batch variations. It is recommended to perform in-house solubility testing for specific batches.

Experimental Protocol for Solubility Determination

While specific protocols for the cited solubility data are not exhaustively detailed in the source materials, a general methodology for determining solubility can be outlined as follows. This protocol is based on standard laboratory practices.

Objective: To determine the equilibrium solubility of **oxysophocarpine** in a given solvent.

Materials:

- **Oxysophocarpine** (solid)
- Selected solvent(s)
- Vials with screw caps
- Calibrated analytical balance
- Vortex mixer
- Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Syringe filters (e.g., 0.22 μm)

Procedure:

- Add an excess amount of solid **oxysophocarpine** to a vial containing a known volume of the solvent. The excess solid is crucial to ensure that saturation is reached.
- Tightly cap the vials to prevent solvent evaporation.
- Agitate the mixture at a constant temperature (e.g., 25 °C) using a vortex mixer followed by continuous shaking in an incubator for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After the equilibration period, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the samples to pellet the excess solid.

- Carefully withdraw an aliquot of the supernatant and filter it through a syringe filter to remove any remaining solid particles.
- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **oxysophocarpine** in the diluted solution using a validated HPLC method.
- Calculate the original solubility by accounting for the dilution factor.

Chemical Stability Profile

The chemical stability of an API is its ability to resist chemical changes over time.

Understanding the stability of **oxysophocarpine** under various environmental conditions is essential for determining its shelf-life, storage conditions, and potential degradation pathways.

Forced Degradation Studies (Stress Testing)

Forced degradation studies are a cornerstone of drug development, designed to identify the likely degradation products and establish the intrinsic stability of a molecule. While specific quantitative data on the forced degradation of **oxysophocarpine** is not readily available in the public domain, this section outlines the principles and a general protocol based on the International Council for Harmonisation (ICH) guidelines.

ICH Recommended Stress Conditions:

Forced degradation studies typically involve exposing the drug substance to the following conditions:

- Hydrolysis: Exposure to acidic and basic conditions across a range of pH values.
- Oxidation: Treatment with an oxidizing agent, such as hydrogen peroxide.
- Photolysis: Exposure to light, typically a combination of UV and visible light.
- Thermal Degradation: Exposure to elevated temperatures.

General Experimental Protocol for Forced Degradation:

Objective: To investigate the degradation of **oxysophocarpine** under various stress conditions and to develop a stability-indicating analytical method.

Materials:

- **Oxysophocarpine**
- Hydrochloric acid (e.g., 0.1 M, 1 M)
- Sodium hydroxide (e.g., 0.1 M, 1 M)
- Hydrogen peroxide (e.g., 3%)
- High-purity water
- Suitable organic solvents (e.g., methanol, acetonitrile)
- Controlled environment chambers (for temperature, humidity, and light exposure)
- HPLC or UPLC system, preferably with a photodiode array (PDA) detector and coupled to a mass spectrometer (MS).

Procedure:

- Sample Preparation: Prepare solutions of **oxysophocarpine** in appropriate solvents. For solid-state studies, use the neat API.
- Stress Conditions:
 - Acid Hydrolysis: Treat the **oxysophocarpine** solution with an acidic solution (e.g., 0.1 M HCl) at room temperature and an elevated temperature (e.g., 60 °C) for a defined period.
 - Base Hydrolysis: Treat the **oxysophocarpine** solution with a basic solution (e.g., 0.1 M NaOH) at room temperature and an elevated temperature for a defined period.

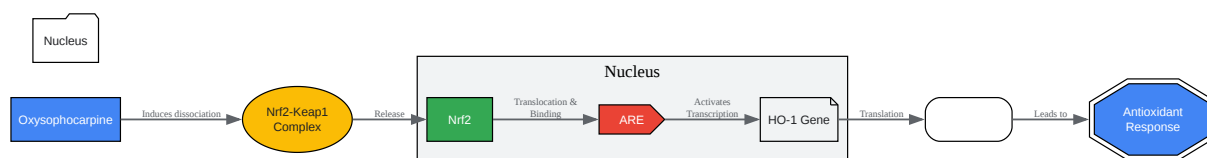
- Oxidative Degradation: Treat the **oxysophocarpine** solution with hydrogen peroxide at room temperature.
- Thermal Degradation: Expose the solid drug and a solution of the drug to elevated temperatures (e.g., 60-80 °C).
- Photolytic Degradation: Expose the solid drug and a solution of the drug to a specified light source (e.g., UV and visible light) in a photostability chamber.
- Sample Analysis: At various time points, withdraw samples, neutralize if necessary, and dilute to an appropriate concentration. Analyze the samples using a stability-indicating HPLC or UPLC-MS method to separate the parent drug from any degradation products.
- Data Evaluation: Quantify the amount of remaining **oxysophocarpine** and the formation of any degradation products. The goal is typically to achieve 5-20% degradation to ensure that the analytical method is challenged. Elucidate the structure of significant degradation products using techniques like MS/MS and NMR.

Signaling Pathways and Experimental Workflows

Understanding the molecular mechanisms of action of **oxysophocarpine** is crucial for its development as a therapeutic agent. Research has indicated its involvement in key signaling pathways related to inflammation and oxidative stress. Furthermore, a well-defined analytical workflow is essential for its reliable quantification in biological matrices.

Signaling Pathways

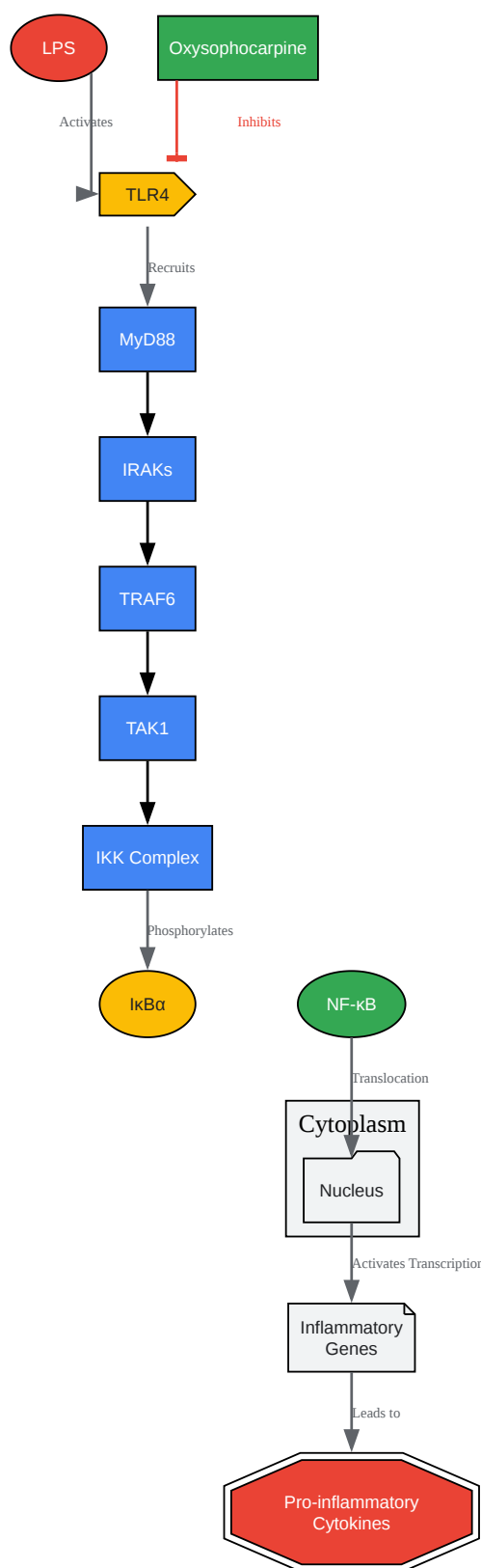
Oxysophocarpine has been shown to exert neuroprotective effects by modulating the Nrf2/HO-1 signaling pathway. This pathway is a critical cellular defense mechanism against oxidative stress.



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Caption: **Oxyphocarpine**-mediated activation of the Nrf2/HO-1 signaling pathway.

Oxyphocarpine has also been found to attenuate inflammatory responses by inhibiting the TLR4/MyD88/NF- κ B signaling pathway. This pathway plays a crucial role in the innate immune response.

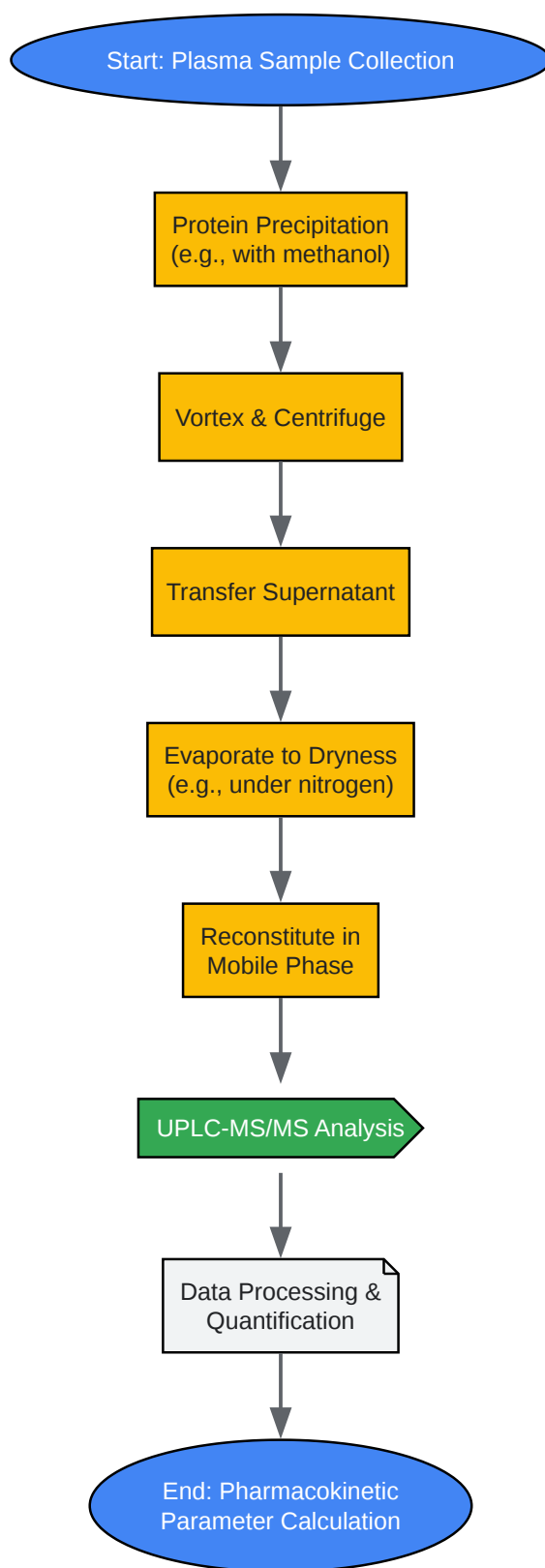


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Caption: Inhibition of the TLR4/MyD88/NF-κB signaling pathway by **oxysophocarpine**.

Experimental Workflow: UPLC-MS Analysis in Biological Matrices

The following diagram illustrates a typical workflow for the quantitative analysis of **oxysophocarpine** in a biological matrix such as plasma, based on a validated UPLC-MS method.^[3]



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Caption: A typical experimental workflow for the UPLC-MS/MS analysis of **oxysophocarpine** in plasma.

Conclusion

This technical guide provides a consolidated resource on the solubility and chemical stability of **oxysophocarpine**. The available data indicates that **oxysophocarpine** exhibits good solubility in several organic solvents and aqueous formulations, which is advantageous for its preclinical development. While specific forced degradation data for **oxysophocarpine** is currently limited in the literature, the general principles and protocols outlined here provide a framework for researchers to conduct their own stability-indicating studies. The elucidation of its involvement in the Nrf2/HO-1 and TLR4/MyD88/NF- κ B signaling pathways offers valuable insights into its potential therapeutic mechanisms. The provided analytical workflow for UPLC-MS analysis serves as a practical guide for pharmacokinetic and metabolic studies. Further research is warranted to generate comprehensive quantitative stability data for **oxysophocarpine** under various stress conditions to fully support its journey from a promising natural compound to a potential therapeutic agent.

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- To cite this document: BenchChem. [Oxysophocarpine: A Technical Guide to Solubility and Chemical Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678127#oxysophocarpine-solubility-and-chemical-stability-profile]

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